

An In-depth Technical Guide to 1,3-Difluoro-2- isothiocyanatobenzene

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Compound of Interest

Compound Name: *2,6-Difluorophenyl isothiocyanate*

Cat. No.: *B1350952*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties and synthetic approaches for 1,3-Difluoro-2-isothiocyanatobenzene (also known as **2,6-difluorophenyl isothiocyanate**). The information is curated for professionals in research and development who require detailed chemical data.

Core Physical Properties

1,3-Difluoro-2-isothiocyanatobenzene is a halogenated aromatic isothiocyanate. The following table summarizes its key physical and chemical properties based on available data. It is important to note that a specific melting point for this compound is not readily available in the cited literature.

Property	Value
Molecular Formula	C ₇ H ₃ F ₂ NS
Molecular Weight	171.17 g/mol
Boiling Point	217 °C (literature value)
Density	1.325 g/mL at 25 °C (literature value)
Refractive Index	n _{20/D} 1.604 (literature value)
Flash Point	220 °F (104.4 °C)
Vapor Pressure	1.21 mmHg at 25°C
Solubility	Hydrolyzes in water. Specific solubility data in organic solvents is not extensively documented.
Physical State	Liquid at room temperature

Synthesis of 1,3-Difluoro-2-isothiocyanatobenzene

The primary synthetic route to 1,3-Difluoro-2-isothiocyanatobenzene involves the conversion of 2,6-difluoroaniline. While a variety of reagents can be employed for the synthesis of isothiocyanates from primary amines, a common and established method utilizes thiophosgene.

General Experimental Protocol: Synthesis from 2,6-Difluoroaniline

The following is a generalized protocol based on established methods for the synthesis of aryl isothiocyanates from anilines using thiophosgene. Caution: Thiophosgene is a highly toxic and corrosive chemical and should be handled with extreme care in a well-ventilated fume hood with appropriate personal protective equipment.

Materials:

- 2,6-Difluoroaniline
- Thiophosgene (CSCl₂)

- An inert solvent (e.g., dichloromethane, chloroform, or a biphasic system with water)
- A base (e.g., triethylamine, sodium bicarbonate, or calcium carbonate)

Procedure:

- Reaction Setup: A solution of 2,6-difluoroaniline is prepared in an inert solvent within a reaction vessel equipped with a stirrer, a dropping funnel, and a reflux condenser. The reaction is typically carried out under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Thiophosgene: A solution of thiophosgene in the same inert solvent is added dropwise to the stirred solution of 2,6-difluoroaniline. The reaction is often exothermic and may require cooling to maintain a controlled temperature.
- Neutralization: A base is added to neutralize the hydrogen chloride gas that is evolved during the reaction. In a biphasic system, an aqueous solution of a base like sodium bicarbonate is used.
- Reaction Monitoring: The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC) to ensure the complete consumption of the starting aniline.
- Workup: Upon completion, the reaction mixture is worked up to isolate the product. This typically involves washing the organic layer with water and brine to remove any remaining base and salts.
- Purification: The crude product is then purified. Common purification methods for liquid isothiocyanates include distillation under reduced pressure.

The following diagram illustrates the general workflow for this synthesis.

General Synthesis Workflow

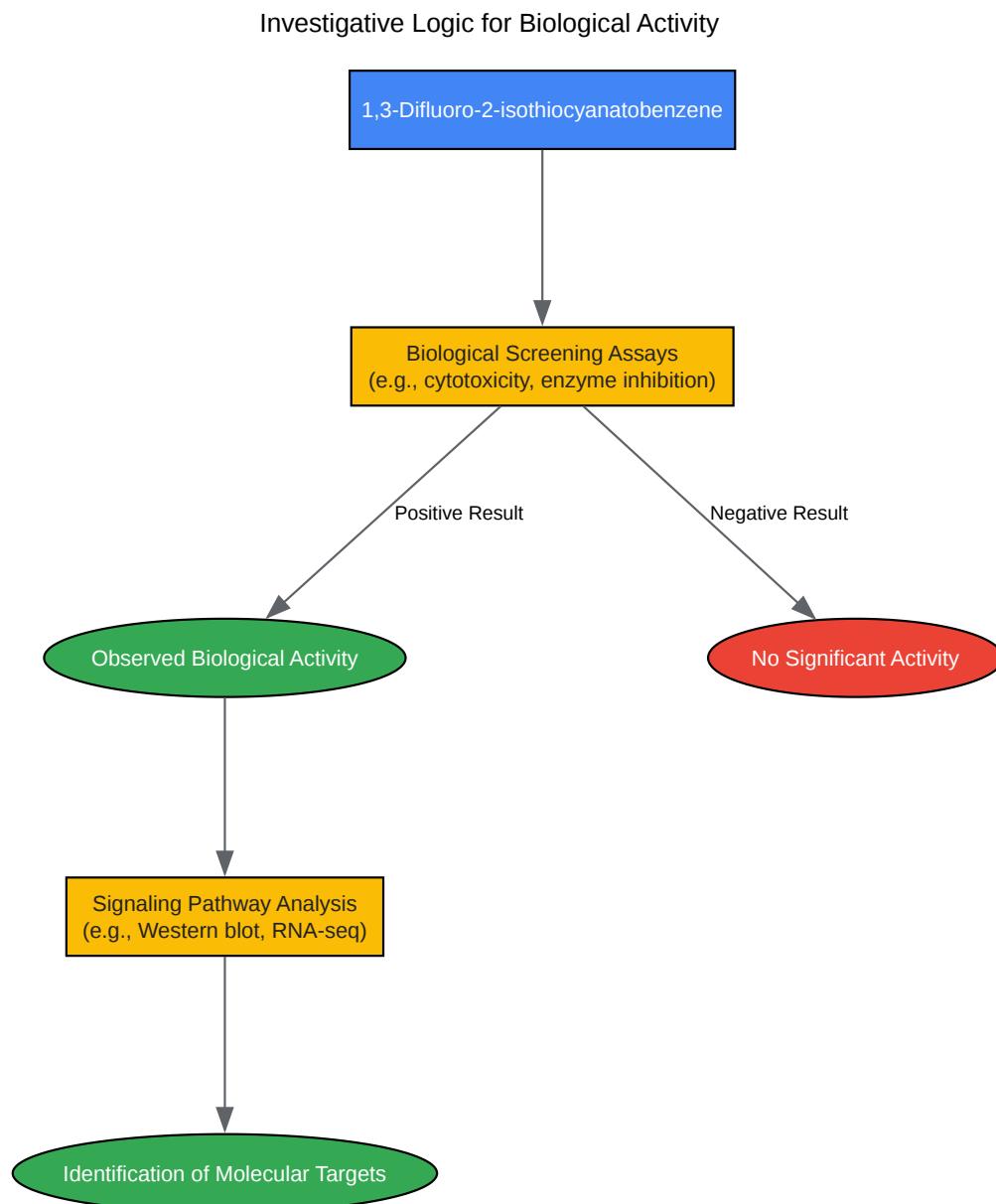
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Caption: General workflow for the synthesis of 1,3-Difluoro-2-isothiocyanatobenzene.

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the scientific literature detailing the biological activity or the engagement in specific signaling pathways of 1,3-Difluoro-2-isothiocyanatobenzene. The broader class of isothiocyanates is known for a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties. Well-studied isothiocyanates, such as sulforaphane and phenethyl isothiocyanate, have been shown to modulate various signaling pathways, including those related to oxidative stress response (Nrf2 pathway) and apoptosis. However, it is crucial to note that the biological effects of isothiocyanates are highly dependent on their specific chemical structure. Therefore, the activity of 1,3-Difluoro-2-isothiocyanatobenzene would require dedicated biological evaluation.

The following diagram depicts a generalized relationship for the investigation of a novel isothiocyanate's biological activity.



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Caption: Logical workflow for investigating the biological activity of a novel compound.

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